A Comprehensive Spectroscopic Guide to 1-Cyclopropyl-2,2,2-trifluoro-ethanone

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Compound of Interest

Compound Name:	*1-Cyclopropyl-2,2,2-trifluoro-ethanone*
CAS No.:	*75702-97-5*
Cat. No.:	*B031267*

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Introduction

In the landscape of modern drug discovery and materials science, molecules bearing both cyclopropyl and trifluoromethyl moieties are of significant interest. The cyclopropyl group, as a constrained bioisostere of a phenyl ring or a gem-dimethyl group, often imparts favorable metabolic stability and conformational rigidity. Simultaneously, the trifluoromethyl group is a powerful modulator of electronic properties, lipophilicity, and metabolic resistance. **1-Cyclopropyl-2,2,2-trifluoro-ethanone** is a fundamental building block that combines these two valuable synthons.

This technical guide provides an in-depth analysis of the key spectroscopic data required for the unambiguous identification and characterization of **1-Cyclopropyl-2,2,2-trifluoro-ethanone**. As a Senior Application Scientist, my objective is not merely to present data but to illuminate the underlying principles and experimental rationale, offering a framework for researchers to interpret their own results with confidence. The protocols and interpretations herein are designed to be self-validating, reflecting best practices in analytical chemistry.

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Molecular Structure and Spectroscopic Implications

A foundational understanding of the molecule's structure is paramount for predicting and interpreting its spectroscopic behavior. The molecule consists of a cyclopropyl ring directly attached to a carbonyl group, which is in turn bonded to a trifluoromethyl group.

- The Trifluoromethyl Group (-CF_3): This is a potent electron-withdrawing group. Its influence will be most pronounced on the adjacent carbonyl, affecting its reactivity and spectroscopic signature, particularly in IR and ^{13}C NMR spectroscopy.
- The Carbonyl Group (C=O): This group will be the source of a strong, characteristic signal in IR spectroscopy and a downfield signal in ^{13}C NMR. Its electronic environment is heavily influenced by both the -CF_3 and cyclopropyl groups.
- The Cyclopropyl Ring: This strained three-membered ring has unique electronic properties. Its protons and carbons exhibit characteristic chemical shifts in NMR spectroscopy that distinguish them from other aliphatic systems.

Figure 1: Molecular structure of **1-Cyclopropyl-2,2,2-trifluoro-ethanone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is arguably the most powerful tool for the structural elucidation of organic molecules. For this compound, a combination of ^{1}H, ^{13}C, and ^{19}F NMR provides a complete picture of the molecular framework.

Experimental Protocol: NMR Sample Preparation and Acquisition

A self-validating protocol ensures reproducibility and accuracy.

- Sample Preparation: Dissolve approximately 10-20 mg of **1-Cyclopropyl-2,2,2-trifluoro-ethanone** in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$, 99.8%+ D). Rationale: $CDCl_3$ is an excellent solvent for a wide range of organic compounds and its residual proton signal at ~7.26 ppm provides a convenient internal reference.

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- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer equipped with a broadband probe. Rationale: Higher field strengths provide better signal dispersion and resolution, which is crucial for resolving complex spin systems like the cyclopropyl ring.
- ^{1}H NMR Acquisition:
  - Acquire data over a spectral width of at least 12 ppm.
  - Employ a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
  - Accumulate at least 16 scans to ensure a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire data using a standard pulse program with broadband proton decoupling (e.g., zgpg30).
  - Set the spectral width to ~220 ppm.
  - A longer relaxation delay (5 seconds) and a larger number of scans (>1024) are necessary due to the lower natural abundance and longer relaxation times of the ^{13}C nucleus.
- ^{19}F NMR Acquisition:
  - Acquire data with broadband proton decoupling.
  - Reference the spectrum externally to a sealed capillary of $CFCl_3$ (δ 0.0 ppm) or internally to a known standard. Rationale: ^{19}F NMR has a very wide chemical shift range, making accurate referencing critical.[1]

^{1}H NMR Spectral Interpretation

The proton NMR spectrum is expected to show two distinct sets of signals corresponding to the cyclopropyl protons.

- Cyclopropyl Methine (CH): The single proton on the carbon attached to the carbonyl group will be the most deshielded due to the anisotropic effect of the C=O bond. It will appear as a complex multiplet due to coupling with the four adjacent methylene protons.

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- Cyclopropyl Methylenes (CH_2): The two pairs of diastereotopic methylene protons will exhibit complex, overlapping multiplets further upfield.

Proton Assignment	Expected Chemical Shift (δ, ppm)	Expected Multiplicity
Cyclopropyl -CH-	2.0 - 2.5	Multiplet (m)
Cyclopropyl -CH_2-	1.0 - 1.5	Multiplet (m)

^{13}C NMR Spectral Interpretation

The proton-decoupled ^{13}C NMR spectrum provides a direct count of the unique carbon environments.

- Carbonyl Carbon (C=O): This signal will be significantly downfield. Its chemical shift is influenced by the strong electron-withdrawing -CF_3 group, but the prediction is complex. For comparison, the carbonyl in 1-cyclopropylethanone appears at ~208 ppm.[2]
- Trifluoromethyl Carbon (-CF_3): This carbon will appear as a sharp quartet due to one-bond coupling with the three fluorine atoms (^{1}J_CF). The typical range for a CF_3 group is broad, but its coupling pattern is unmistakable.[3]
- Cyclopropyl Carbons: The methine carbon (α to the carbonyl) and the methylene carbons will appear in the aliphatic region.

Carbon Assignment	Expected Chemical Shift (δ, ppm)	Expected Multiplicity (Coupled)
Carbonyl (C=O)	190 - 200	Quartet (^{2}J_CF)
Trifluoromethyl (-CF_3)	115 - 125	Quartet (^{1}J_CF ≈ 280-290 Hz)
Cyclopropyl -CH-	15 - 25	Singlet
Cyclopropyl -CH_2-	10 - 15	Singlet

^{19}F NMR Spectral Interpretation

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Given the molecular structure, all three fluorine atoms are chemically equivalent.

- Trifluoromethyl (-CF_3): The spectrum should exhibit a single, sharp signal. In a proton-decoupled spectrum, this will be a singlet. The chemical shift for a trifluoromethyl group adjacent to a carbonyl typically falls in the -70 to -80 ppm range relative to $CFCl_3$.[4][5] This distinct signal is a powerful confirmation of the -$COCF_3$ moiety. The wide chemical shift range of ^{19}F NMR makes peak overlap highly unlikely, simplifying analysis.[1]

Fluorine Assignment	Expected Chemical Shift (δ, ppm)	Expected Multiplicity
-CF_3	-70 to -80	Singlet

Infrared (IR) Spectroscopy

IR spectroscopy is an exceptionally rapid and effective technique for identifying key functional groups.

Experimental Protocol: ATR-FTIR

- Instrument: Utilize a Fourier Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory. Rationale: ATR requires minimal to no sample preparation for liquid samples and provides high-quality, reproducible spectra.
- Background Scan: Perform a background scan of the clean ATR crystal.
- Sample Analysis: Place a single drop of the neat liquid sample onto the ATR crystal and acquire the spectrum. Typically, 16-32 scans at a resolution of 4 cm^{-1} are sufficient.
- Cleaning: Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol or acetone) after analysis.

IR Spectral Interpretation

The IR spectrum is dominated by a few key vibrational modes.

- C=O Stretch: This will be the most intense and diagnostically significant peak in the spectrum. The electron-withdrawing effect of the -CF_3 group strengthens the carbonyl double

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bond, shifting its stretching frequency to a higher wavenumber compared to typical alkyl ketones (which appear at 1715 cm^{-1}).[6][7] For comparison, the C=O stretch in the non-fluorinated analog, 1-cyclopropylethanone, is observed at lower frequencies.[8][9]

- C-F Stretches: Strong, broad absorptions corresponding to the C-F stretching modes will be prominent in the fingerprint region.
- C-H Stretches: Absorptions just above 3000 cm^{-1} are characteristic of the C-H bonds on the cyclopropyl ring. Aliphatic C-H stretches from the cyclopropyl group will also be visible below 3000 cm^{-1}.[6]

Vibrational Mode	Expected Wavenumber (cm^{-1})	Intensity
C-H Stretch (cyclopropyl)	3010 - 3100	Medium
C=O Stretch (ketone)	1740 - 1760	Strong, Sharp
C-F Stretches	1100 - 1300	Strong, Broad

Mass Spectrometry (MS)

Mass spectrometry provides crucial information about the molecule's mass and fragmentation pattern, further confirming its identity.

Experimental Protocol: Electron Ionization (EI-MS)

- Instrumentation: Use a mass spectrometer with an Electron Ionization (EI) source, typically coupled to a Gas Chromatography (GC) system for sample introduction.
- Ionization: Set the electron energy to 70 eV. Rationale: This is a standard energy that produces reproducible fragmentation patterns, allowing for comparison with spectral libraries.
- Analysis: Acquire data over a mass-to-charge (m/z) range of at least 40-200 amu.

MS Spectral Interpretation

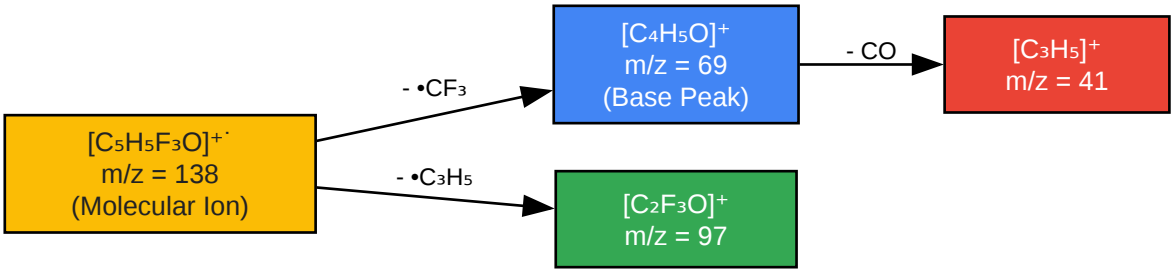
The molecular formula is $C_5H_5F_3O$, with a molecular weight of 138.09 g/mol .

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- Molecular Ion (M^+): A peak corresponding to the molecular ion should be observed at m/z = 138.
- Fragmentation Pattern: The primary fragmentation pathways will involve the cleavage of the bonds adjacent to the carbonyl group, which are the weakest points. The stability of the resulting fragments dictates the observed pattern. For comparison, the fragmentation of 1-cyclopropylethanone shows a prominent peak for the cyclopropylcarbonyl cation.[10]

Key Expected Fragments:

- $[M - CF_3]^+$ (m/z = 69): Loss of the trifluoromethyl radical leads to the stable cyclopropylcarbonyl cation. This is expected to be a very prominent, likely the base peak.
- $[M - C_3H_5]^+$ (m/z = 97): Loss of the cyclopropyl radical results in the trifluoroacetyl cation.
- $[C_3H_5]^+$ (m/z = 41): The cyclopropyl cation itself.



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Figure 2: Proposed EI mass spectrometry fragmentation pathway.

Conclusion

The structural confirmation of **1-Cyclopropyl-2,2,2-trifluoro-ethanone** is robustly achieved through a multi-technique spectroscopic approach. The ^1H and ^{13}C NMR spectra confirm the carbon-hydrogen framework of the cyclopropyl ring, while ^{19}F NMR provides an unambiguous signal for the trifluoromethyl group. High-resolution IR spectroscopy validates the presence and electronic environment of the ketone carbonyl, and mass spectrometry confirms the molecular weight and predictable fragmentation pattern. This comprehensive guide provides the

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necessary framework and reference data for researchers to confidently identify this key chemical building block.

References

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